

Essential Safety and Handling Precautions for Jps016 (TFA)

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Compound of Interest

Compound Name: Jps016 (tfa)

Cat. No.: B15139093

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For researchers, scientists, and drug development professionals handling **Jps016 (TFA)**, a benzamide-based Von Hippel-Lindau (VHL) E3-ligase proteolysis targeting chimera (PROTAC), stringent safety protocols are paramount.^{[1][2][3]} The trifluoroacetic acid (TFA) salt form of this compound necessitates specific personal protective equipment (PPE) and handling procedures due to the corrosive nature of TFA.^{[4][5][6]} Adherence to these guidelines is critical to ensure personal safety and proper disposal.

Personal Protective Equipment (PPE)

When working with **Jps016 (TFA)**, a comprehensive PPE strategy is required to prevent exposure through inhalation, ingestion, or skin and eye contact.^[4] The following table summarizes the recommended PPE for handling this compound.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves are mandatory. For low-volume applications, nitrile gloves are recommended. For high-volume (>500 mL) applications, heavy-duty gloves such as butyl rubber or Viton are required. Double gloving is recommended.	To prevent skin contact with the corrosive TFA component. [4] [7]
Eye and Face Protection	ANSI-approved chemical splash goggles are required. A face shield should be worn for high-volume (>500 mL) applications or when there is a splash hazard. [7]	To protect the eyes and face from splashes of the chemical, which can cause severe burns and eye damage. [4] [8]
Body Protection	A lab coat, fully buttoned, along with long pants and closed-toed shoes are mandatory. For high-volume applications, a chemical-resistant apron may be necessary. [4] [7]	To protect the skin from accidental spills and contamination.
Respiratory Protection	Work with Jps016 (TFA) should be conducted in a certified chemical fume hood. [4] [7] If work outside a fume hood is unavoidable, a respiratory protection analysis should be performed to determine the appropriate respirator. [7] In case of emergencies or significant spills, a self-contained	To prevent inhalation of harmful vapors or aerosols. Trifluoroacetic acid fumes can be suffocating and destructive to the respiratory tract. [7]

breathing apparatus (SCBA)
may be necessary.[5][6]

Operational and Disposal Plans

Handling:

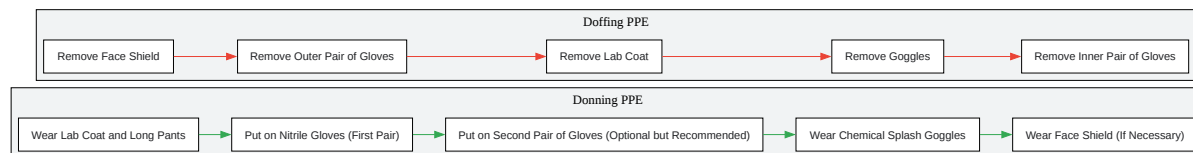
- Always handle **Jps016 (TFA)** within a properly functioning chemical fume hood to minimize inhalation exposure.[4][7]
- Before beginning work, ensure that safety devices such as an eyewash station and safety shower are accessible.[4]
- Avoid contact with skin, eyes, and clothing.[7]
- Wash hands thoroughly after handling the compound, even if gloves were worn.[7]

Disposal:

- Dispose of **Jps016 (TFA)** and any contaminated materials as hazardous waste.
- It is crucial to ensure that the waste is compatible with other hazardous materials it may be combined with; avoid mixing with oxidizing agents, reducing agents, bases, or acids.[4]
- Contaminated PPE, such as gloves, should be disposed of as hazardous waste.

Experimental Workflow: Donning and Doffing PPE

The following diagram illustrates the correct sequence for putting on (donning) and taking off (doffing) the required personal protective equipment to ensure maximum safety and prevent contamination.



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